

# Technical Guide: Solubility of Disperse Orange 80 in DMSO and Ethanol

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## Compound of Interest

Compound Name: Disperse orange 80

Cat. No.: B15138760

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For Researchers, Scientists, and Drug Development Professionals

## Introduction to Disperse Orange 80

**Disperse Orange 80** is a monoazo disperse dye characterized by its red-light orange hue.<sup>[1]</sup> As a member of the disperse dye class, it is a non-ionic molecule with low water solubility, designed primarily for coloring hydrophobic synthetic fibers like polyester.<sup>[2]</sup> Its chemical formula is  $C_{20}H_{20}N_6O_3$ , and it has a molecular weight of 392.41 g/mol.<sup>[1]</sup> The molecule's structure and non-ionic nature are key to its application in textile dyeing, where it forms a fine dispersion in an aqueous dyebath and migrates into the fiber upon heating.<sup>[3][4][5]</sup> Beyond textiles, disperse dyes are also utilized in functional textile processing and as tools in various biological experiments.<sup>[6]</sup> Understanding the solubility of **Disperse Orange 80** in organic solvents is crucial for its application in research and development, including for in vitro studies where it has been observed to induce DNA damage and apoptosis in certain cell lines.

## Importance of Solubility in Research Applications

The solubility of a compound is a critical parameter in a multitude of scientific disciplines. For researchers and drug development professionals, precise solubility data is essential for:

- **Stock Solution Preparation:** Accurate preparation of stock solutions is fundamental for ensuring the reliability and reproducibility of experimental results. Knowing the solubility limit prevents the use of supersaturated or incompletely dissolved solutions.

- **Assay Development:** In biological assays, the test compound must remain in solution under the experimental conditions to ensure accurate measurement of its activity. Poor solubility can lead to compound precipitation and erroneous results.
- **Formulation Development:** For any potential therapeutic application, understanding a compound's solubility in various solvents and solvent systems is a prerequisite for developing stable and effective formulations.
- **Toxicology Studies:** Consistent and known concentrations of a substance are required for accurate toxicological assessments.

Given the hydrophobic nature of disperse dyes, organic solvents such as dimethyl sulfoxide (DMSO) and ethanol are commonly used to dissolve them for experimental purposes. DMSO is a powerful polar aprotic solvent capable of dissolving a wide range of nonpolar and polar compounds, while ethanol is a widely used polar protic solvent.

## Quantitative Solubility Data

Specific quantitative solubility data for **Disperse Orange 80** in DMSO and ethanol is not readily available in published literature. The following table provides an illustrative structure for presenting such data once it has been determined experimentally. It is crucial to experimentally verify these values for any specific application.

Solvent	Temperature (°C)	Solubility (g/L)	Solubility (mg/mL)
Dimethyl Sulfoxide (DMSO)	25	Illustrative Value	Illustrative Value
Ethanol	25	Illustrative Value	Illustrative Value

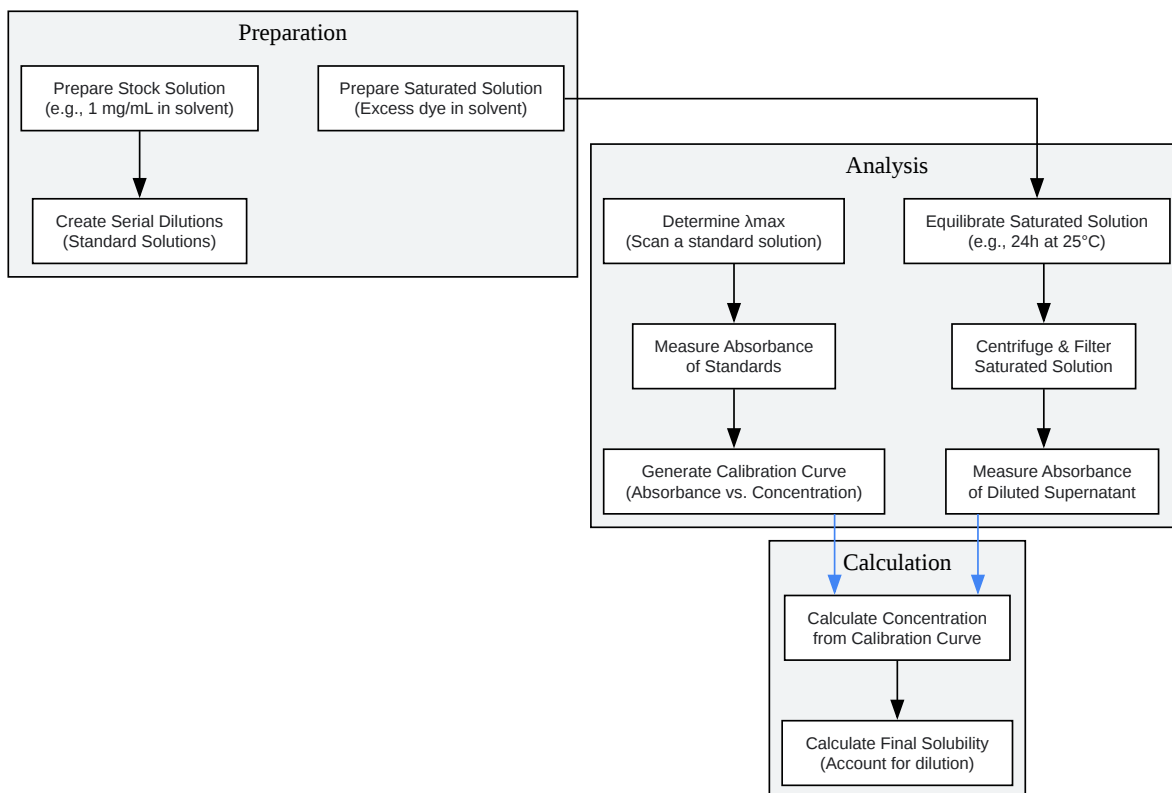
## Experimental Protocol: Determination of Solubility by UV-Vis Spectrophotometry

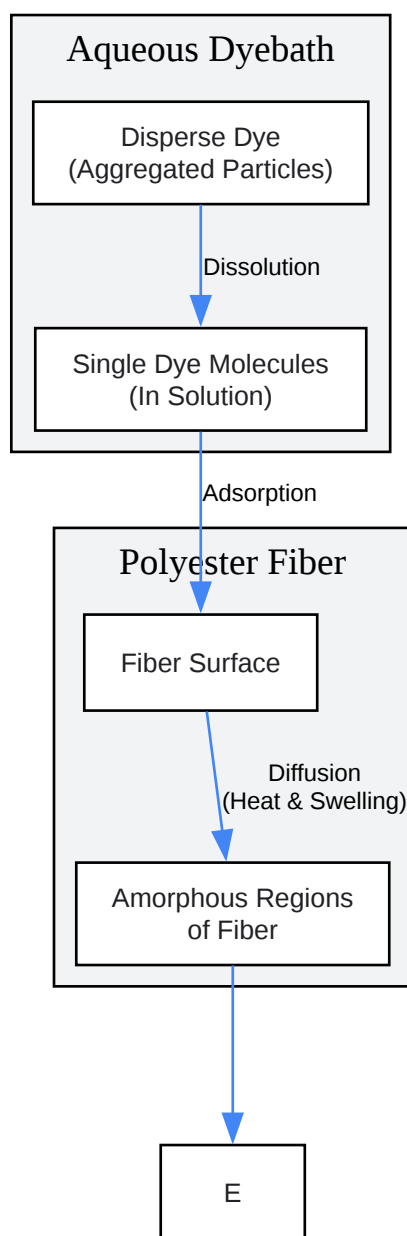
The following protocol outlines a standard method for determining the solubility of **Disperse Orange 80** in DMSO and ethanol using UV-Vis spectrophotometry, which relies on the Beer-Lambert Law.

## Materials and Equipment

- **Disperse Orange 80** powder
- Dimethyl sulfoxide (DMSO), analytical grade
- Ethanol, analytical grade
- Analytical balance
- Volumetric flasks
- Pipettes
- Vortex mixer
- Thermostatic shaker/incubator
- Centrifuge
- Syringe filters (e.g., 0.45  $\mu\text{m}$ )
- UV-Vis spectrophotometer
- Cuvettes (quartz or appropriate for the solvent and wavelength range)

## Experimental Workflow Diagram





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